

8-Hydroxyodoroside A: A Technical Overview of a Cardiac Glycoside

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Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B12556949

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Introduction

8-Hydroxyodoroside A is a cardiac glycoside, a class of naturally occurring steroid-derived compounds known for their potent effects on heart muscle. While specific spectroscopic data for **8-Hydroxyodoroside A** is not readily available in public scientific literature, this guide provides the foundational chemical information for this compound and outlines the general experimental methodologies for the isolation and characterization of such natural products. This document is intended to serve as a resource for researchers interested in the study of cardiac glycosides and the broader field of natural product chemistry.

Compound Identification

The fundamental chemical properties of **8-Hydroxyodoroside A** that have been identified are summarized in the table below.

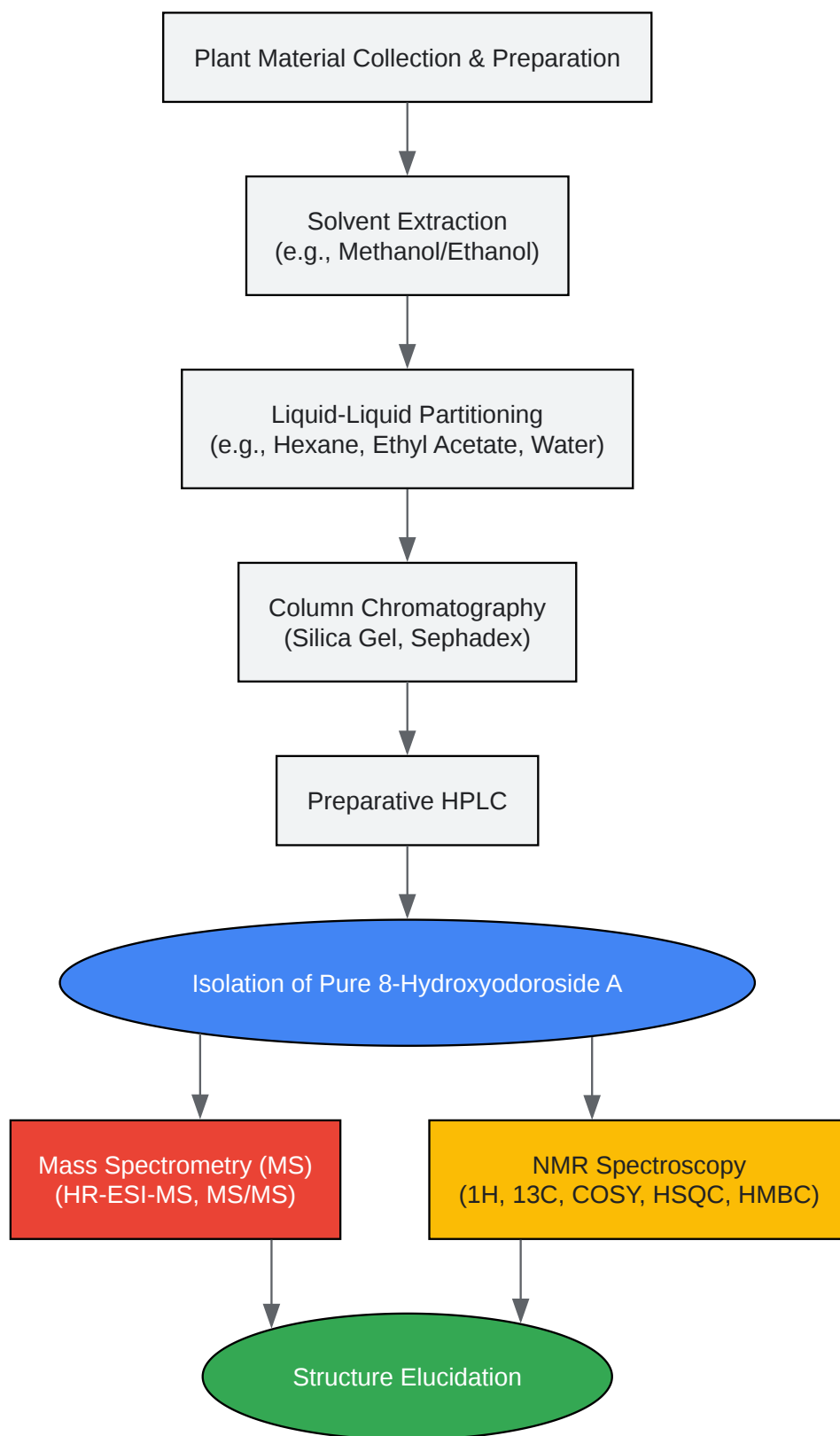
Property	Value
CAS Number	176519-75-8
Molecular Formula	C ₃₀ H ₄₆ O ₈
Molecular Weight	534.7 g/mol

Spectroscopic Data (NMR & MS)

As of the latest literature search, detailed experimental Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **8-Hydroxyodoroside A** have not been published. The structural elucidation of novel or rare natural products like **8-Hydroxyodoroside A** would typically involve a suite of spectroscopic techniques to determine its precise chemical structure, including the stereochemistry of the aglycone and the nature and linkage of the sugar moieties.

General Experimental Protocol for Isolation and Characterization of Cardiac Glycosides

The following is a generalized workflow that represents a standard approach for the isolation and structural elucidation of a cardiac glycoside like **8-Hydroxyodoroside A** from a plant source, such as Nerium oleander or a related species.



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